

3-(5-Chloro-2-hydroxyphenyl)propionic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-(5-Chloro-2-hydroxyphenyl)propanoic acid

CAS No.: 749878-89-5

Cat. No.: B3038113

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Technical Monograph: 3-(5-Chloro-2-hydroxyphenyl)propionic Acid

Executive Summary & Molecular Identity

3-(5-Chloro-2-hydroxyphenyl)propionic acid is a functionalized phenylpropanoid intermediate critical in the synthesis of heterocyclic scaffolds, specifically dihydrocoumarins and chromans. As a chlorinated derivative of phloretic acid analogs, it serves as a robust metabolic probe for studying ring-cleavage pathways of halogenated flavonoids and as a precursor for 6-chlorodihydrocoumarin.

This guide details its physicochemical profile, validated synthetic routes, and its role as a dynamic intermediate in equilibrium with its lactone form.

Physicochemical Core Profile

Property	Value	Technical Note
CAS Registry Number	99593-37-0 (Isomer Specific)	Note: Often indexed under general chlorohydrocinnamic acids or as the open-chain form of CAS 26278-79-5 (6-chlorodihydrocoumarin).
IUPAC Name	3-(5-Chloro-2-hydroxyphenyl)propanoic acid	
Molecular Formula	C ₉ H ₉ ClO ₃	
Molecular Weight	200.62 g/mol	Monoisotopic Mass: 200.024 g/mol
Appearance	Off-white to pale beige crystalline solid	Oxidizes slightly upon air exposure due to phenolic -OH.
Solubility	Soluble in MeOH, EtOH, DMSO, EtOAc.	Low solubility in water; soluble in aqueous alkali (NaOH/Na ₂ CO ₃).
pKa (Predicted)	Carboxyl: ~4.5	Phenolic -OH: ~9.8
LogP	~2.3	Moderate lipophilicity facilitates membrane permeability.

Synthetic Pathways & Reaction Logic

The synthesis of 3-(5-Chloro-2-hydroxyphenyl)propionic acid is rarely a terminal goal; it is typically an intermediate. The most robust route ensures regioselectivity by establishing the carbon skeleton before saturation.

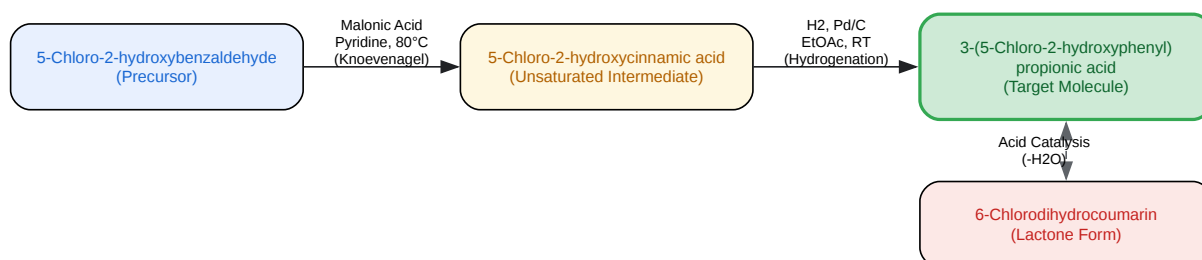
Primary Synthetic Route: The Cinnamic Reduction Strategy

This method avoids the formation of unwanted isomers by starting with the regiodefined aldehyde.

- Step 1: Knoevenagel Condensation
 - Precursor: 5-Chloro-2-hydroxybenzaldehyde.
 - Reagent: Malonic acid in pyridine/piperidine.
 - Product: 5-Chloro-2-hydroxycinnamic acid.
 - Mechanism:[1] Decarboxylative condensation creates the -unsaturated acid.
- Step 2: Catalytic Hydrogenation (Critical Step)
 - Substrate: 5-Chloro-2-hydroxycinnamic acid.
 - Catalyst: 10% Pd/C or Raney Nickel.
 - Product: 3-(5-Chloro-2-hydroxyphenyl)propionic acid.
 - Logic: Controlled hydrogenation saturates the alkene without dehalogenating the aromatic ring (a common risk with Pd/C if pressure is too high).

Pathway Visualization

The following diagram illustrates the synthetic flow and the critical equilibrium between the open-chain acid and its lactone (coumarin) form.



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Figure 1: Synthetic workflow showing the progression from aldehyde precursor to the target acid, and its equilibrium with the lactone derivative.

Detailed Experimental Protocol

Objective: Isolation of 3-(5-Chloro-2-hydroxyphenyl)propionic acid via hydrogenation of 5-chloro-2-hydroxycinnamic acid.

Reagents:

- 5-Chloro-2-hydroxycinnamic acid (10.0 mmol)
- Palladium on Carbon (Pd/C), 10 wt. % loading (100 mg)
- Ethyl Acetate (EtOAc) or Methanol (MeOH) (50 mL)
- Hydrogen gas (balloon pressure or 1 atm)

Methodology:

- Preparation: In a 100 mL round-bottom flask, dissolve 10.0 mmol of the cinnamic acid precursor in 50 mL of EtOAc. Methanol is an alternative, but EtOAc minimizes esterification side-reactions during workup.
- Catalyst Addition: Carefully add 100 mg of 10% Pd/C.
 - Safety Note: Pd/C is pyrophoric. Add under an inert atmosphere (Nitrogen) or wet the catalyst with a small amount of water before adding solvent.
- Hydrogenation: Purge the flask with nitrogen, then introduce hydrogen gas. Stir vigorously at room temperature (20–25°C) for 4–6 hours.
 - Monitoring: Monitor reaction progress via TLC (System: Hexane:EtOAc 1:1). The starting material (UV active, conjugated) will disappear, and the product (less UV active, non-conjugated) will appear.

- Filtration: Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst. Wash the pad with 10 mL of fresh solvent.
- Isolation: Concentrate the filtrate under reduced pressure (rotary evaporator) to yield a solid residue.
- Purification: Recrystallize from Toluene/Hexane or aqueous Ethanol to obtain the pure acid.

Self-Validating Checkpoint:

- ¹H NMR Confirmation: The disappearance of the vinylic protons (doublets at 6.5–8.0 ppm with 6.5–8.0 ppm with Hz) and the appearance of two triplets (or multiplets) in the aliphatic region (2.5–3.0 ppm) confirms saturation of the double bond.

Biological & Pharmaceutical Relevance^{[1][3][4][5][6]}

The "Open-Chain" Prodrug Concept

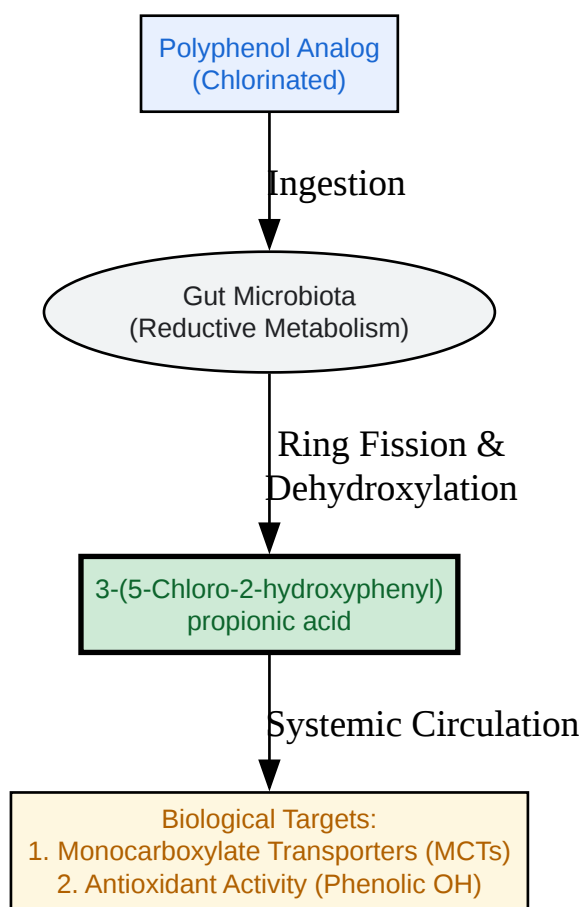
This molecule exists in a pH-dependent equilibrium. In acidic environments (stomach), it tends to cyclize to 6-chlorodihydrocoumarin. In physiological pH (blood/tissue), the ring opens to the propionic acid form.

- Significance: This dynamic makes it a useful scaffold for prodrug design where lipophilicity (lactone form) is needed for absorption, and solubility (acid form) is needed for distribution.

Metabolic Analog

It serves as a chlorinated analog of 3-(3-hydroxyphenyl)propionic acid, a major microbial metabolite of dietary polyphenols (e.g., quercetin, chlorogenic acid).

- Application: Researchers use the chlorinated version to track metabolic stability, as the Cl-substituent blocks metabolic oxidation at the 5-position, simplifying the analysis of downstream metabolites.



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Figure 2: The metabolic pathway logic where the target molecule acts as a stable tracer for polyphenol catabolism.

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